

# Antimicrobial and antifungal activity of 2'-Amino-3,4-dimethoxy-trans-chalcone

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## Compound of Interest

Compound Name: 2'-Amino-3,4-dimethoxy-trans-chalcone

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## Application Notes and Protocols for 2'-Amino-3,4-dimethoxy-trans-chalcone

Topic: Antimicrobial and Antifungal Activity of 2'-Amino-3,4-dimethoxy-trans-chalcone

Audience: Researchers, scientists, and drug development professionals.

These application notes provide a summary of the antimicrobial and antifungal properties of **2'-Amino-3,4-dimethoxy-trans-chalcone**, a derivative of chalcone. Chalcones are precursors of flavonoids and are known for a wide range of biological activities, including antimicrobial and antifungal effects.<sup>[1][2][3]</sup> The inclusion of an amino group and methoxy groups on the chalcone scaffold can influence its biological efficacy.<sup>[4][5][6][7]</sup>

## Quantitative Data Summary

The antimicrobial and antifungal efficacy of aminochalcone derivatives has been evaluated against various pathogens. The following tables summarize the available quantitative data for **2'-Amino-3,4-dimethoxy-trans-chalcone** and related aminochalcones to provide a comparative overview.

Table 1: Antibacterial Activity of Aminochalcone Derivatives

Compound	Bacterial Strain	MIC (µg/mL)	Zone of Inhibition (mm)	Reference
Aminochalcone (J38)	Staphylococcus aureus	1.95 - 15.6	-	[8]
Aminochalcone (J38)	Methicillin-resistant S. aureus (MRSA)	1.95 - 15.6	-	[8]
Aminochalcone (J38)	Enterococcus faecalis	1.95 - 15.6	-	[8]
Aminochalcone (J38)	Pseudomonas aeruginosa	1.95 - 15.6	-	[8]
Aminochalcone (J38)	Acinetobacter baumannii	1.95 - 15.6	-	[8]
4'-aminochalcone	Escherichia coli ATCC10536	250 - 500	-	[6][7]
3'-amino-4-benzyloxychalcone	Escherichia coli ATCC10536	62.5	-	[6]
Methoxy amino chalcone	Escherichia coli ATCC 25923	-	10.25 ± 0.13 (at 500 µg/mL)	[9]
Methoxy amino chalcone	Staphylococcus aureus ATCC 25922	-	9.59 ± 0.16 (at 500 µg/mL)	[9]

Note: Data for the specific compound **2'-Amino-3,4-dimethoxy-trans-chalcone** was not explicitly found in the search results. The table presents data for closely related aminochalcones to provide a general understanding of their activity.

Table 2: Antifungal Activity of Aminochalcone Derivatives

Compound	Fungal Strain	MIC (µg/mL)	MFC (µg/mL)	Reference
Aminochalcone (J38)	Candida spp.	7.8 - 15.6	15.6 - 31.25	[8]
4'-aminochalcone	Candida albicans DSM1386	250 - 500	-	[6][7]
4'-aminochalcone	Alternaria alternata CBS1526	250 - 500	-	[6][7]
4'-aminochalcone	Fusarium linii KB-F1	250 - 500	-	[6][7]
4'-aminochalcone	Aspergillus niger DSM1957	250 - 500	-	[6][7]
Methoxy amino chalcone	Candida albicans ATCC 10231	-	-	[4][5]

Note: MFC stands for Minimum Fungicidal Concentration. Data for the specific compound **2'-Amino-3,4-dimethoxy-trans-chalcone** was not explicitly found. The table shows data for related aminochalcones.

## Experimental Protocols

The following are detailed methodologies for key experiments to assess the antimicrobial and antifungal activity of **2'-Amino-3,4-dimethoxy-trans-chalcone**.

### Protocol 1: Broth Microdilution Assay for MIC and MFC Determination

This protocol is used to determine the Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal/Bactericidal Concentration (MFC/MBC) of the test compound.

Materials:

- **2'-Amino-3,4-dimethoxy-trans-chalcone**

- Bacterial or fungal strains
- Mueller-Hinton Broth (MHB) for bacteria or RPMI-1640 for fungi
- 96-well microtiter plates
- Spectrophotometer
- Dimethyl sulfoxide (DMSO)
- Positive control (e.g., amikacin for bacteria, fluconazole for fungi)
- Negative control (broth with DMSO)

Procedure:

- Preparation of Test Compound: Dissolve **2'-Amino-3,4-dimethoxy-trans-chalcone** in DMSO to prepare a stock solution. Further dilutions are made in the appropriate broth.
- Inoculum Preparation: Culture the microbial strains overnight. Adjust the turbidity of the suspension to match the 0.5 McFarland standard.
- Serial Dilution: Add the appropriate broth to all wells of a 96-well plate. Perform a two-fold serial dilution of the test compound across the plate.
- Inoculation: Inoculate each well with the prepared microbial suspension.
- Controls: Include a positive control (broth with microbes and standard antibiotic) and a negative control (broth with microbes and DMSO).
- Incubation: Incubate the plates at the optimal temperature and duration for the specific microorganism.
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible growth of the microorganism.
- MFC/MBC Determination: To determine the MFC/MBC, an aliquot from the wells with no visible growth is sub-cultured on agar plates. The lowest concentration that results in no

growth on the agar plate is the MFC/MBC.

## Protocol 2: Agar Disc Diffusion Assay

This method is used to assess the antimicrobial susceptibility of the test compound.

Materials:

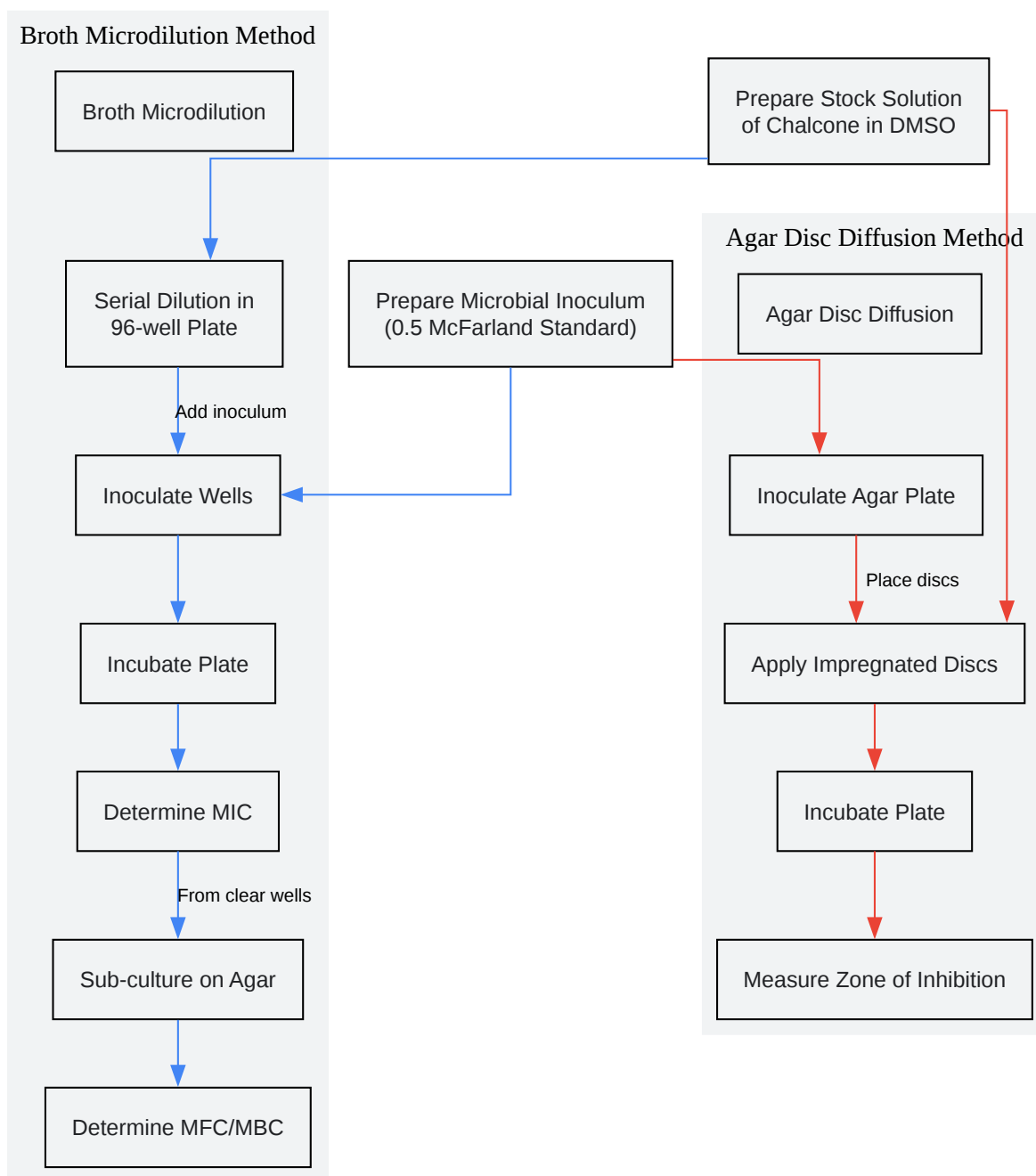
- **2'-Amino-3,4-dimethoxy-trans-chalcone**
- Bacterial or fungal strains
- Mueller-Hinton Agar (MHA)
- Sterile filter paper discs
- Sterile swabs
- DMSO
- Positive control antibiotic discs

Procedure:

- **Plate Preparation:** Prepare MHA plates.
- **Inoculation:** Uniformly spread the microbial suspension over the agar surface using a sterile swab.
- **Disc Application:** Impregnate sterile filter paper discs with a known concentration of the test compound dissolved in DMSO. Place the discs on the inoculated agar surface.
- **Controls:** Use a disc with DMSO as a negative control and a standard antibiotic disc as a positive control.
- **Incubation:** Incubate the plates under appropriate conditions.
- **Measurement:** Measure the diameter of the zone of inhibition around each disc in millimeters.

## Visualizations

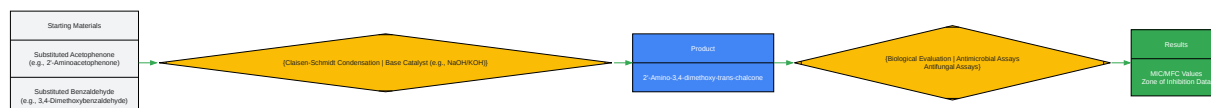
### Experimental Workflow for Antimicrobial Susceptibility Testing



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Caption: Workflow for assessing antimicrobial activity.

# Logical Relationship of Chalcone Synthesis and Biological Evaluation



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Caption: Synthesis to biological evaluation pathway.

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